

The Arisostatin A Biosynthetic Pathway: A Technical Guide

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Compound of Interest

Compound Name: *Arisostatin A*

Cat. No.: *B15560593*

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Introduction

Arisostatin A, a meroterpenoid compound, belongs to a class of natural products with significant biological activities, including potential as antitumoral agents. This technical guide provides an in-depth exploration of the biosynthetic pathway of **Arisostatin A**, with a focus on the genetic and enzymatic machinery responsible for its production in filamentous fungi. For the purpose of this guide, **Arisostatin A** is considered synonymous with Andrastin A, a well-characterized fungal metabolite. The guide details the biosynthetic gene cluster, the functions of the encoded enzymes, quantitative production data, and comprehensive experimental protocols relevant to the study of this pathway.

The Arisostatin A (Andrastin A) Biosynthetic Gene Cluster

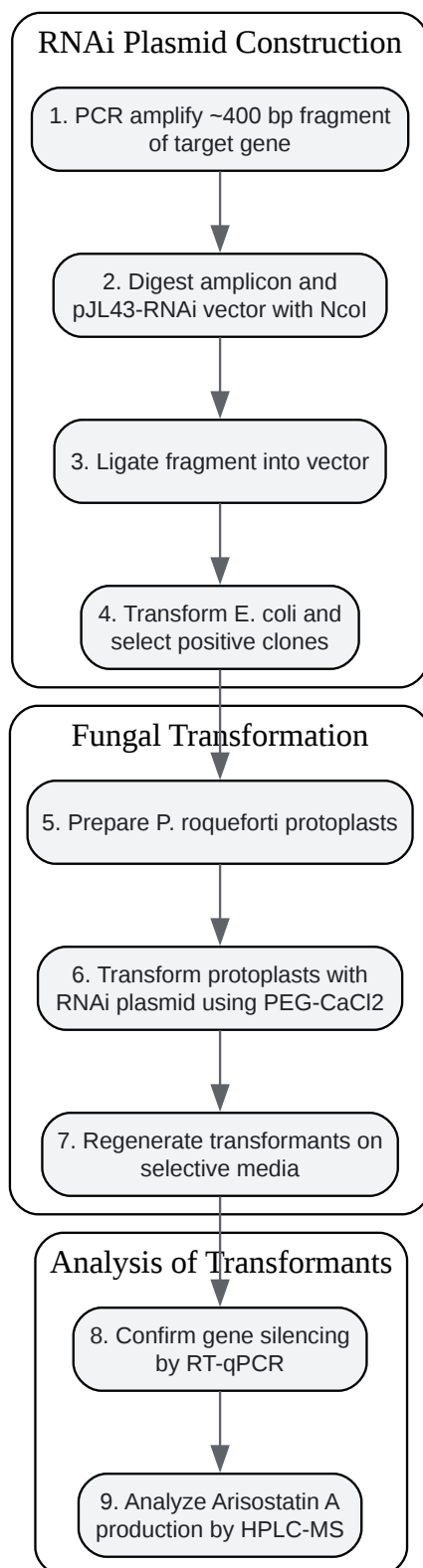
The biosynthesis of **Arisostatin A** is orchestrated by a set of genes co-located in a biosynthetic gene cluster (BGC), designated as the adr cluster. This cluster has been identified and characterized in several species of *Penicillium*, including *Penicillium roqueforti* and *Penicillium chrysogenum*.^{[1][2]} The adr cluster in *P. roqueforti* spans approximately 29.4 kbp and contains ten genes essential for the production of Andrastin A.^{[1][2]} Gene silencing experiments have confirmed the involvement of these genes in the biosynthetic pathway.^[1]

Table 1: Genes of the **Arisostatin A** (adr) Biosynthetic Gene Cluster and Their Putative Functions.

Gene	Putative Function
adrD	Polyketide Synthase (PKS)
adrG	Prenyltransferase
adrK	Methyltransferase
adrH	FAD-dependent Monooxygenase
adrI	Terpene Cyclase
adrF	Short-chain Dehydrogenase/Reductase (SDR)
adrE	Ketoreductase
adrJ	Acetyltransferase
adrA	Cytochrome P450 Monooxygenase
adrC	Major Facilitator Superfamily (MFS) Transporter

The Arisostatin A Biosynthetic Pathway

The biosynthesis of **Arisostatin A** is a complex process that begins with precursors from primary metabolism and involves a series of enzymatic reactions to construct the final meroterpenoid structure. The pathway can be divided into several key stages: formation of the polyketide moiety, prenylation, cyclization, and subsequent tailoring reactions.



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References

- 1. Class II terpene cyclases: structures, mechanisms, and engineering - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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